

physical properties of 2-Methyl-4-pentenal

(boiling point, density)

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Compound of Interest

Compound Name: 2-Methyl-4-pentenal

Cat. No.: B1615568

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Technical Guide: Physical Properties of 2-Methyl-4-pentenal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical properties of **2-Methyl-4-pentenal**, specifically its boiling point and density. It is intended to serve as a reference for laboratory and research applications.

Core Physical Properties

The following table summarizes the available quantitative data for the physical properties of **2-Methyl-4-pentenal**. It is important to note that experimentally determined values for the density of **2-Methyl-4-pentenal** (CAS 5187-71-3) are not readily available in the cited literature. Data for isomers are provided for reference and should be used with caution.

Physical Property	Value	Conditions	Source
Boiling Point	115.70 °C (estimated)	760.00 mm Hg	The Good Scents Company
Density	Data not available	-	-

Experimental Protocols

The determination of boiling point and density are fundamental procedures in the characterization of liquid chemical compounds. The following are detailed methodologies for these key experiments.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and accurate method for this determination is distillation.

Apparatus:

- Round-bottom flask
- Distillation head
- Condenser
- Receiving flask
- Thermometer
- Heating mantle or oil bath
- Boiling chips

Procedure:

- Assemble the distillation apparatus as shown in the workflow diagram below.
- Place a small volume of the liquid sample (**2-Methyl-4-pentenal**) into the round-bottom flask, along with a few boiling chips to ensure smooth boiling.
- Position the thermometer bulb just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.
- Begin heating the sample gently.

- Record the temperature at which the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point of the liquid.
- For high-purity substances, the temperature should remain constant throughout the distillation process.

Determination of Density

Density is the mass of a substance per unit volume. The density of a liquid can be accurately determined using a pycnometer.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Water bath
- Thermometer

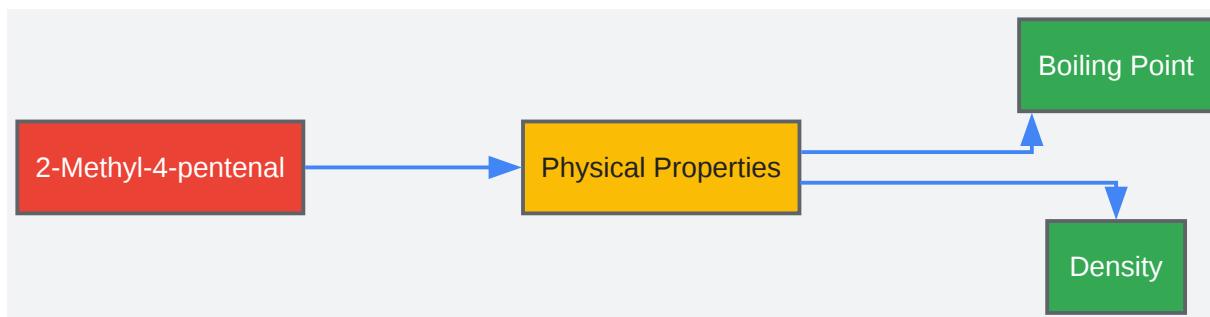
Procedure:

- Clean and dry the pycnometer thoroughly.
- Weigh the empty, dry pycnometer on an analytical balance and record its mass (m1).
- Fill the pycnometer with the liquid sample (**2-Methyl-4-pentenal**), ensuring no air bubbles are trapped. Insert the stopper; excess liquid will be forced out through the capillary.
- Wipe the outside of the pycnometer dry and weigh it again to determine the mass of the pycnometer and the liquid (m2).
- The mass of the liquid is then calculated as $m_{\text{liquid}} = m_2 - m_1$.
- To determine the volume of the pycnometer, empty and clean it, then fill it with a reference substance of known density at a specific temperature (e.g., deionized water).

- Weigh the pycnometer filled with the reference substance (m3).
- The mass of the reference substance is $m_{\text{ref}} = m_3 - m_1$.
- The volume of the pycnometer (which is equal to the volume of the liquid sample) can be calculated using the known density of the reference substance (ρ_{ref}): $V = m_{\text{ref}} / \rho_{\text{ref}}$.
- Finally, the density of the sample liquid (ρ_{liquid}) is calculated as: $\rho_{\text{liquid}} = m_{\text{liquid}} / V$.

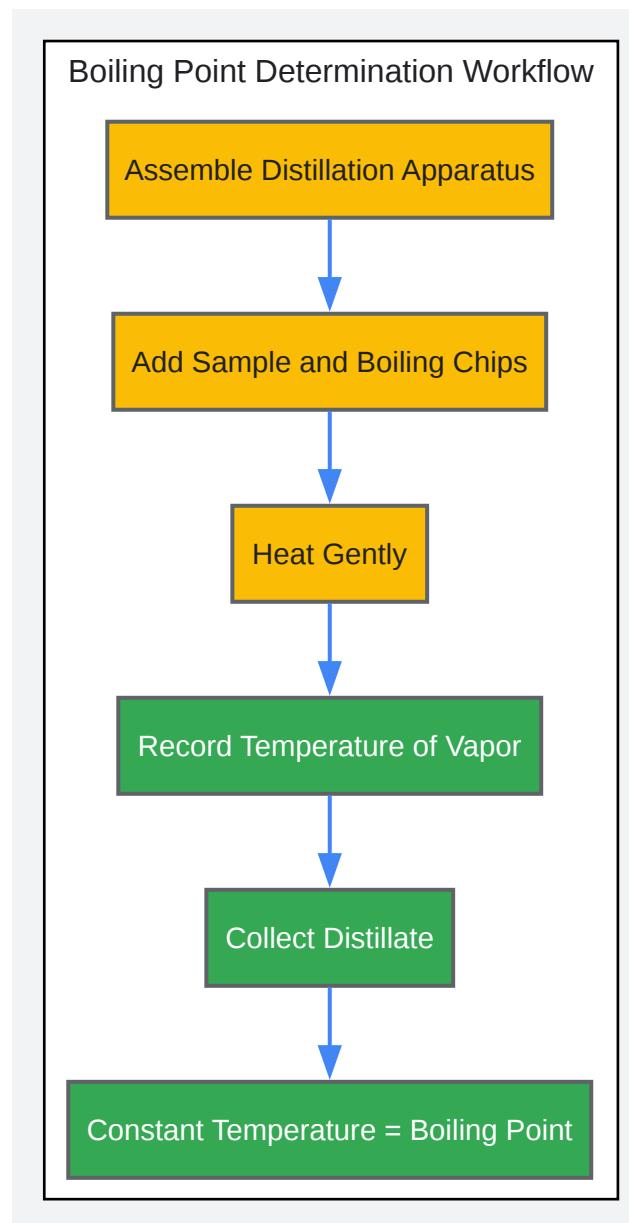
Visualizations

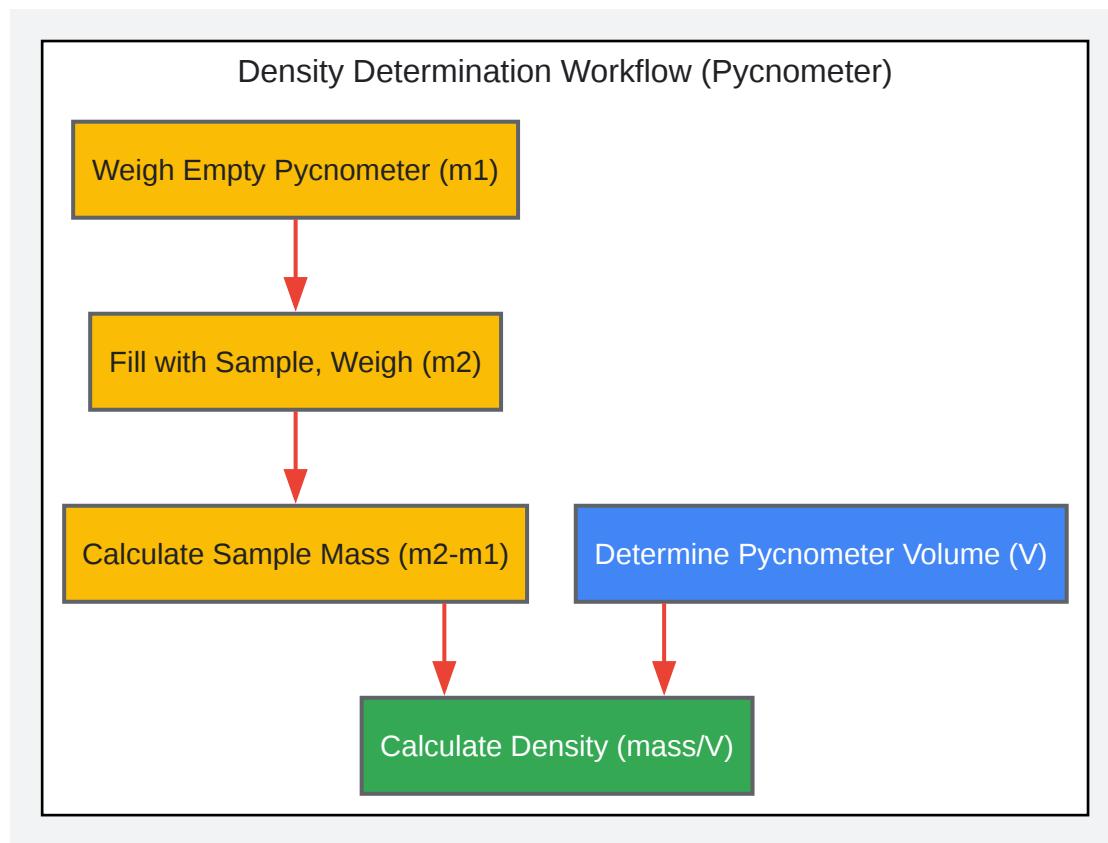
The following diagrams illustrate the logical relationships and workflows described in this guide.



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Caption: Logical relationship between the compound and its physical properties.





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